

A Researcher's Guide to Menaquinone-9 (MK-9) Reference Standards

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Compound of Interest

Compound Name: Menaquinone 9

Cat. No.: B8074957

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For Researchers, Scientists, and Drug Development Professionals: A Comparative Overview of Commercially Available Menaquinone-9 Reference Standards for Research Use.

This guide provides a comparative analysis of commercially available Menaquinone-9 (MK-9) reference standards, essential tools for accurate quantification and identification in research and development. The information presented is based on publicly available data from suppliers. While direct, independent comparative studies on the performance of these standards are not readily available, this guide summarizes key specifications to aid in the selection of the most suitable material for your analytical needs.

Comparison of Menaquinone-9 Reference Standards

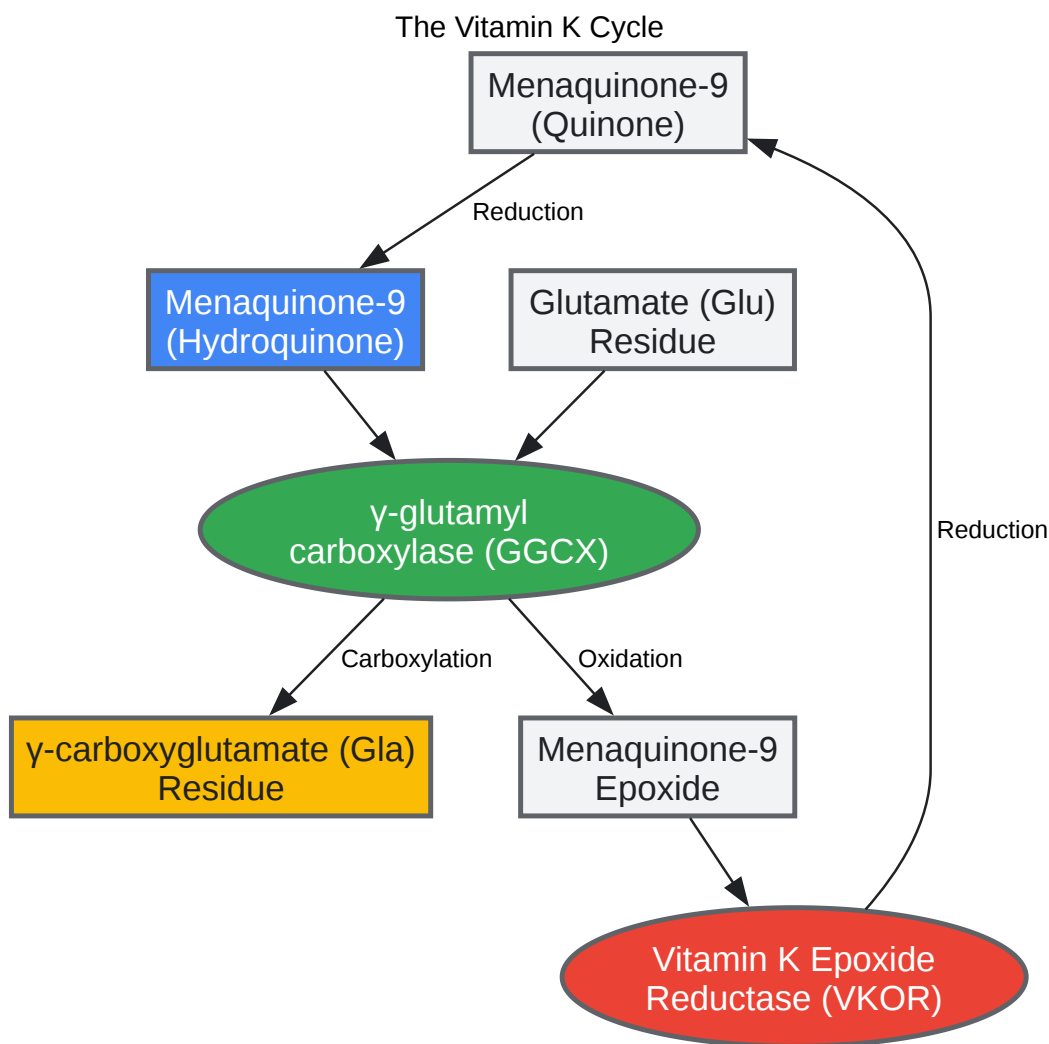
The selection of a high-quality reference standard is critical for the reliability and reproducibility of experimental results. Key parameters to consider include purity, stability, and the availability of comprehensive analytical documentation. Below is a summary of MK-9 reference standards offered by prominent suppliers.

Supplier	Product Number	Purity Specification	Storage Temperature	Stability Data
Cayman Chemical	18242	≥95% [1]	-20°C ^{[1]}	≥ 4 years ^{[1]}
Santa Cruz Biotechnology	sc-211788	≥98% ^{[2]}	-20°C	Not specified
MedchemExpress	HY-131501R	97.88% ^{[3]}	-20°C	Not specified
Biosynth	FM25058	Not specified	< -15°C ^{[4]}	Not specified
LGC Standards	M218610	97% ^{[5]}	Not specified	Not specified

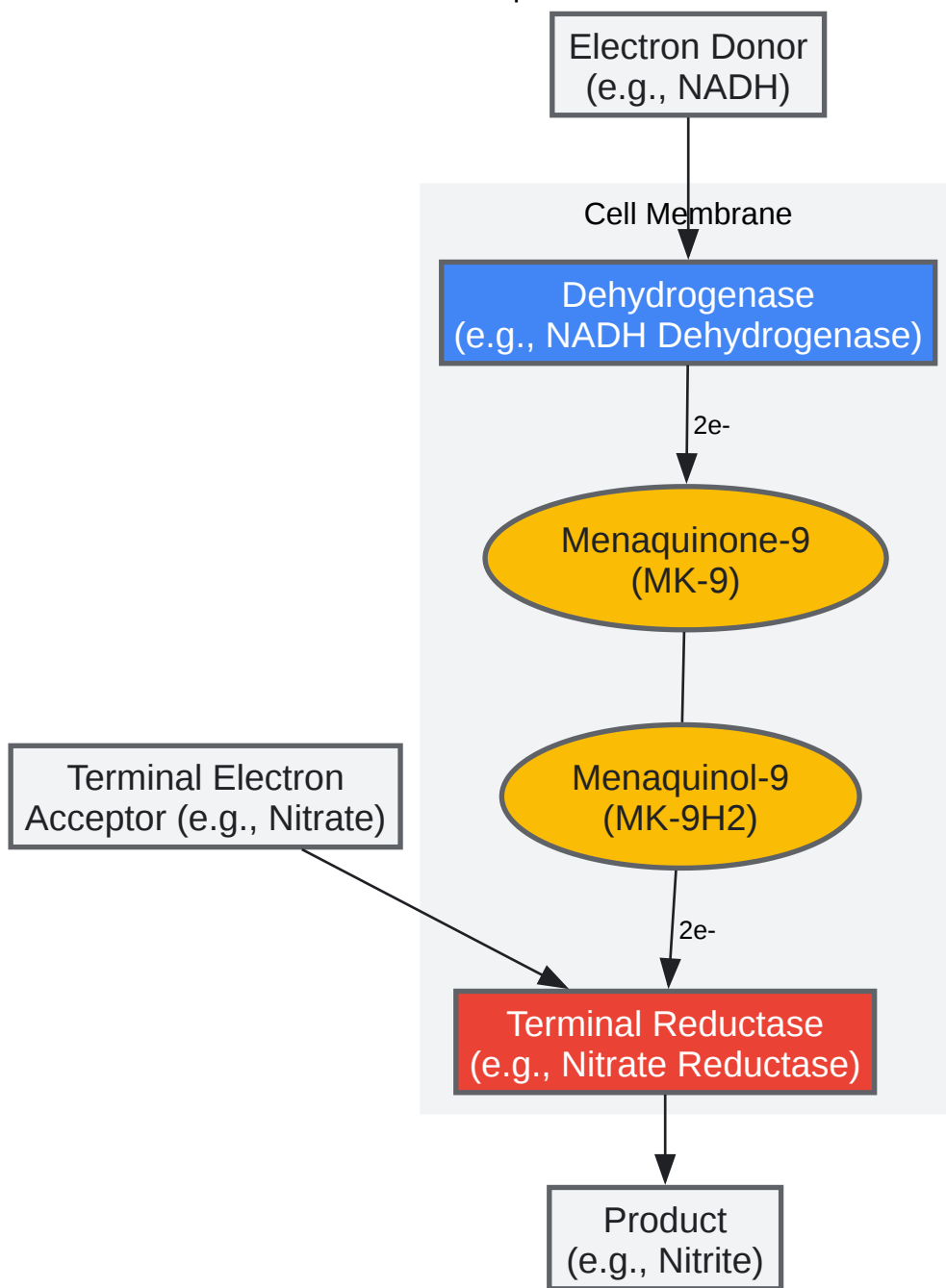
Note: The data presented in this table is based on information provided by the respective suppliers on their websites and in their documentation. Independent verification of these specifications is recommended.

Key Biological Pathways Involving Menaquinone-9

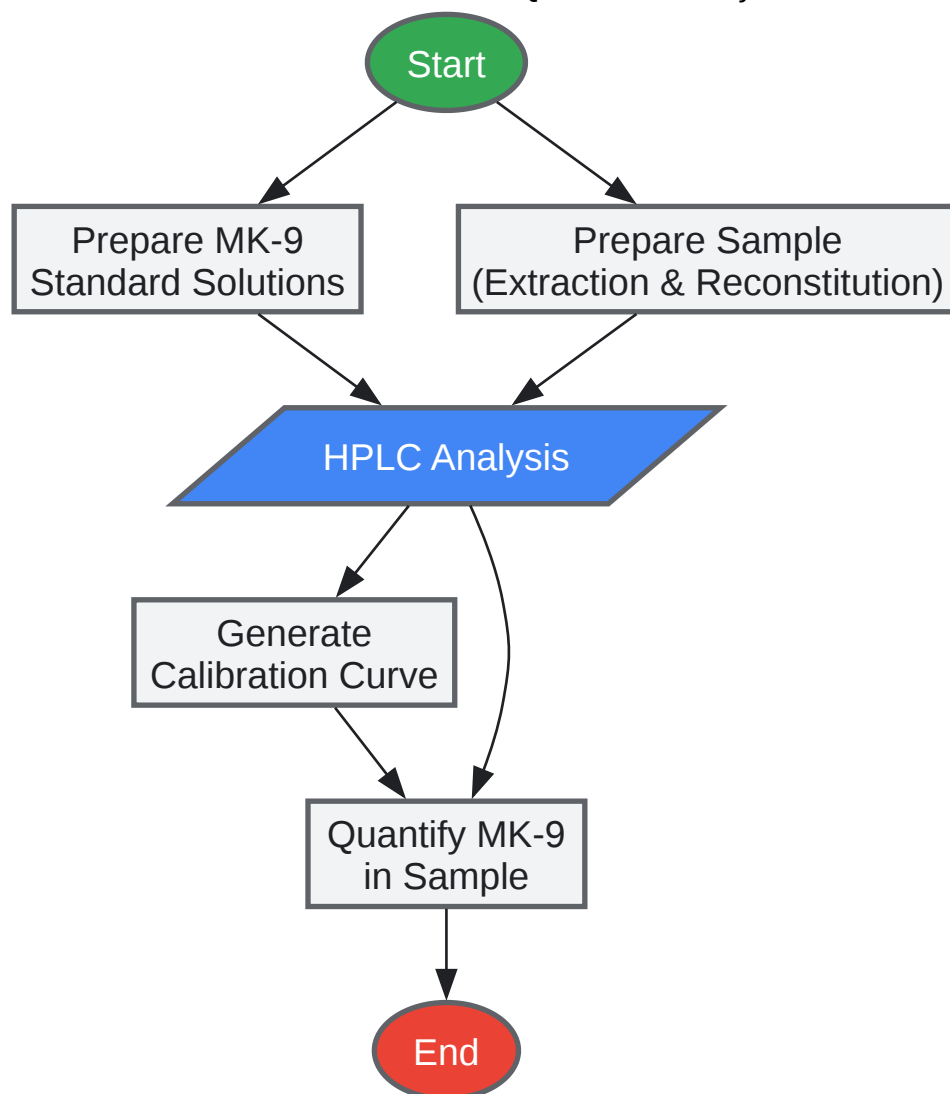
Menaquinone-9, a subtype of vitamin K2, plays a crucial role in various physiological processes. It is an essential cofactor for the enzyme γ -glutamyl carboxylase (GGCX) in the vitamin K cycle and a vital component of the electron transport chain in many bacteria.



Bacterial Electron Transport Chain with MK-9



General Workflow for MK-9 Quantification by HPLC



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